

Eupalinolide B: A Dual Inducer of Apoptosis and Ferroptosis in Cancer Cells

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Compound of Interest

Compound Name: Eupalinolide B

Cat. No.: B1142207

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Introduction

Eupalinolide B (EB), a sesquiterpene lactone extracted from *Eupatorium lindleyanum* DC., has emerged as a promising anti-tumor compound.^{[1][2]} This technical guide provides a comprehensive overview of the molecular mechanisms through which **Eupalinolide B** induces two distinct forms of programmed cell death: apoptosis and ferroptosis, primarily in hepatic and pancreatic cancer cells.^{[1][3][4]} This document summarizes key quantitative data, details experimental protocols, and visualizes the intricate signaling pathways involved.

Quantitative Data Summary

The following tables summarize the quantitative effects of **Eupalinolide B** on cancer cell lines as reported in the cited literature.

Table 1: Cytotoxicity of **Eupalinolide B** in Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 Value	Treatment Time (h)	Reference
SMMC-7721	Hepatic Carcinoma	CCK-8	Data not available in abstract	48	[1]
HCCLM3	Hepatic Carcinoma	CCK-8	Data not available in abstract	48	[1]
MiaPaCa-2	Pancreatic Cancer	CCK-8	Most pronounced effect among Eupalinolides A, B, and O	Not specified	[3]
PANC-1	Pancreatic Cancer	CCK-8	Data not available in abstract	Not specified	[3]

Table 2: Effect of **Eupalinolide B** on Key Protein Expression

Cell Line	Protein	Change in Expression	Method	Reference
SMMC-7721	GPX4	Significantly decreased	Western Blot	[1]
HCCLM3	GPX4	Significantly decreased	Western Blot	[1]
SMMC-7721	HO-1	Increased	Western Blot	[1]
HCCLM3	HO-1	Increased	Western Blot	[1]
SMMC-7721	CDK2	Downregulated	Western Blot	[1]
HCCLM3	CDK2	Downregulated	Western Blot	[1]
SMMC-7721	Cyclin E1	Downregulated	Western Blot	[1]
HCCLM3	Cyclin E1	Downregulated	Western Blot	[1]
Pancreatic Cancer Cells	Cleaved Caspase 3	Induced	Western Blot	[3]
Pancreatic Cancer Cells	Cleaved Caspase 9	Induced	Western Blot	[3]
Pancreatic Cancer Cells	Cleaved PARP	Induced	Western Blot	[3]
Pancreatic Cancer Cells	p-JNK	Marked increase	Western Blot	[3]

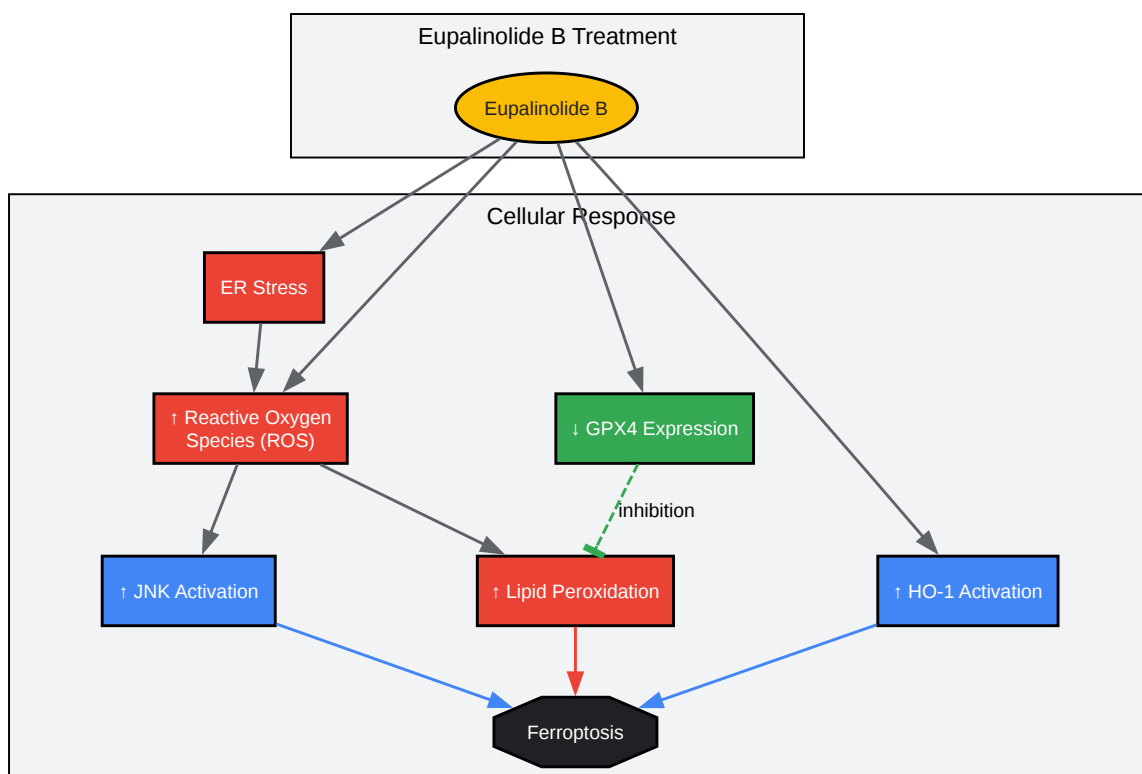
Signaling Pathways

Eupalinolide B employs distinct but potentially interconnected signaling pathways to induce apoptosis and ferroptosis.

Ferroptosis Induction

In hepatic carcinoma cells, **Eupalinolide B** triggers ferroptosis through a mechanism involving endoplasmic reticulum (ER) stress and the generation of reactive oxygen species (ROS).[\[1\]](#)[\[2\]](#)

[5] This process is characterized by the downregulation of Glutathione Peroxidase 4 (GPX4), a key enzyme that protects against lipid peroxidation.[1][6][7] The induction of Heme Oxygenase-1 (HO-1) is also a critical event in EB-mediated ferroptosis.[1][2] The accumulation of ROS further activates the JNK signaling pathway, contributing to cell death.[1][2]



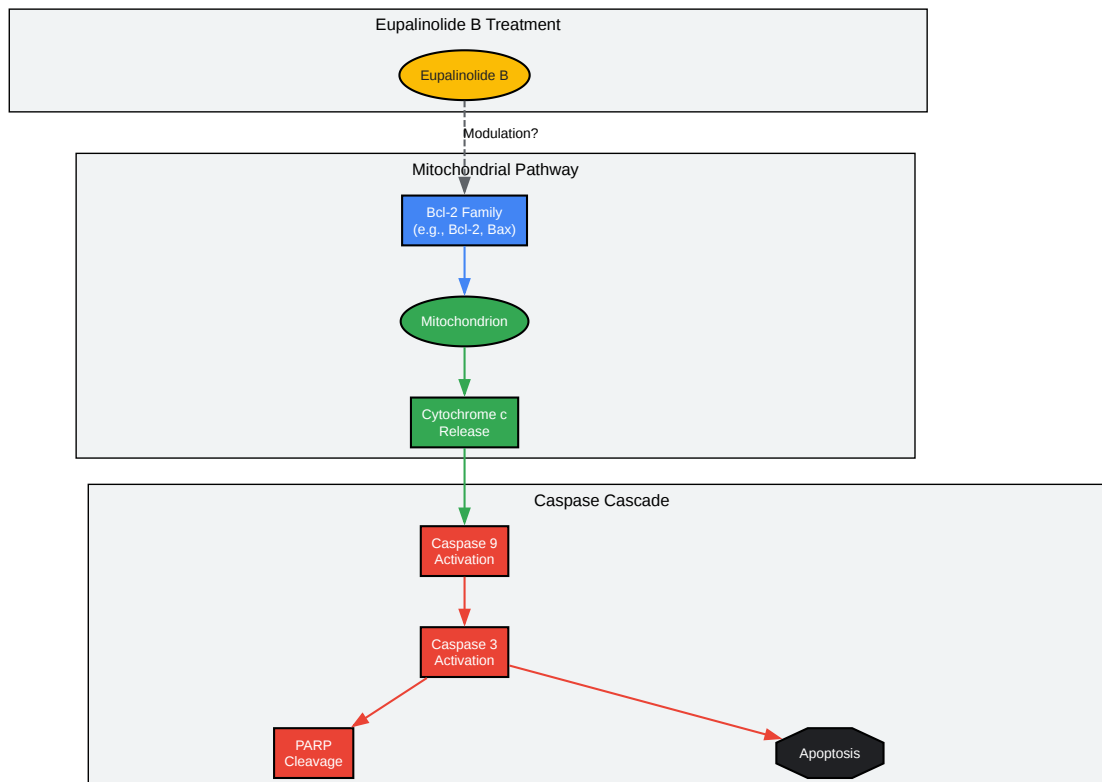
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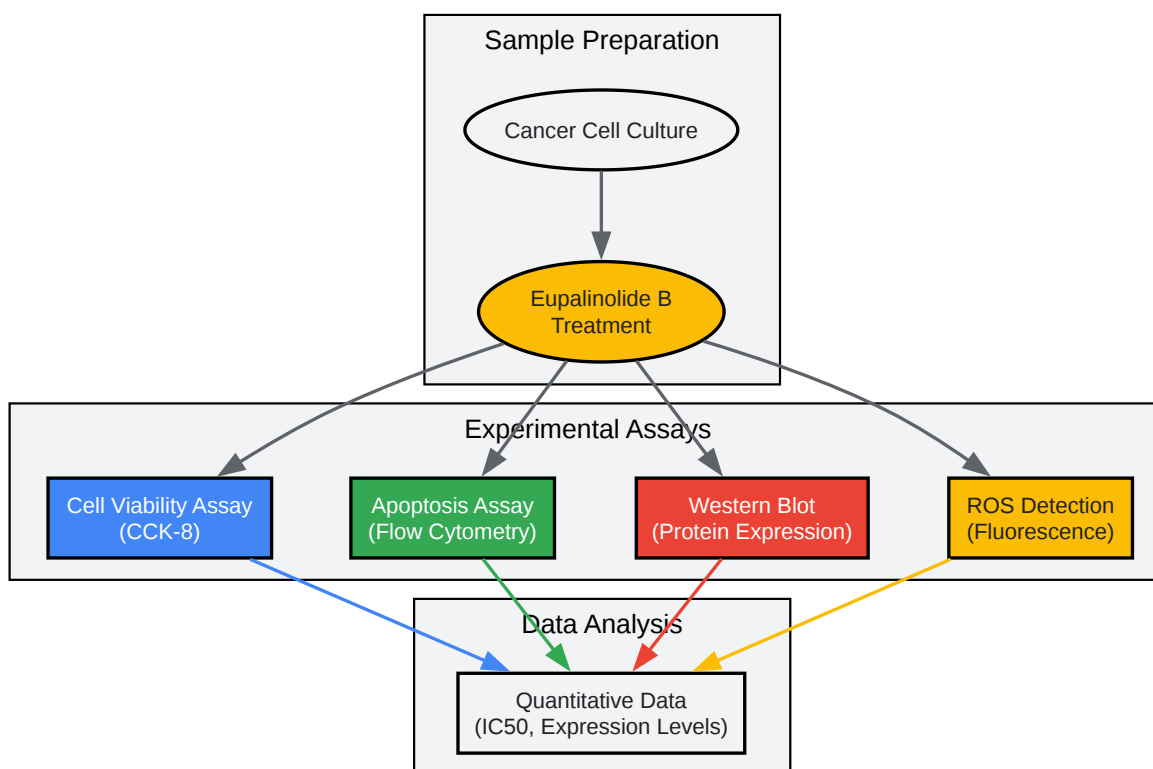
Caption: **Eupalinolide B**-induced ferroptosis signaling pathway.

Apoptosis Induction

In pancreatic cancer cells, **Eupalinolide B** induces apoptosis, a distinct form of programmed cell death.[3][4] This is evidenced by the cleavage of caspase 3, caspase 9, and poly ADP-ribose polymerase (PARP).[3] Interestingly, the pan-caspase inhibitor Z-Vad-FMK did not completely reverse EB-induced cell death, suggesting that other cell death mechanisms, such as ferroptosis or cuproptosis, may also be at play.[3] The Bcl-2 family of proteins, which are

central regulators of the intrinsic apoptotic pathway, are likely involved, although their specific modulation by **Eupalinolide B** requires further investigation.[8][9][10][11]





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